

IUPAC name for 1,2-Ethanediol, dipropanoate

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Compound of Interest

Compound Name: *1,2-Ethanediol, dipropanoate*

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An In-depth Technical Guide to Ethane-1,2-diyl dipropanoate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of Ethane-1,2-diyl dipropanoate, a diester of ethylene glycol and propionic acid. It covers the compound's nomenclature, physicochemical properties, synthesis protocols, and its applications, with a focus on its relevance to the pharmaceutical and materials science sectors.

Nomenclature and Chemical Structure

The compound is systematically named according to IUPAC standards, though several common and trade names are in use.

- IUPAC Name: 2-propanoyloxyethyl propanoate[1]
- Synonyms: **1,2-Ethanediol, dipropanoate**; Ethylene glycol dipropionate; ethane-1,2-diyl dipropanoate[1]
- CAS Number: 123-80-8[2]
- Molecular Formula: C₈H₁₄O₄[2]
- Canonical SMILES: CCC(=O)OCCOC(=O)CC[1]
- InChI Key: UMNVUZRZKPVECS-UHFFFAOYSA-N[1][2]

Physicochemical Properties

The properties of Ethane-1,2-diyl dipropanoate have been determined through both computational modeling and experimental measurements. This data is crucial for understanding its behavior in various applications, from industrial processes to potential formulation in drug delivery systems.

Computed Properties

The following table summarizes the key properties calculated using computational methods.

Property	Value	Source
Molecular Weight	174.19 g/mol	PubChem
XLogP3-AA	0.9	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	7	PubChem
Exact Mass	174.08920892 Da	PubChem
Topological Polar Surface Area	52.6 Å ²	PubChem
Complexity	135	PubChem

Table 1: Computed physicochemical properties of 2-propanoyloxyethyl propanoate. Data sourced from PubChem CID 135968.[\[1\]](#)

Experimental Properties

The table below lists properties that have been determined through laboratory experiments.

Property	Value	Notes	Source
Physical Description	Colorless liquid	-	CAMEO Chemicals
Boiling Point	211 °C	Estimated	-
Flash Point	98.3 °C	-	-
Density	1.045 g/mL	-	Stenutz
Water Solubility	16.51 g/L	At 25 °C	-
Kovats Retention Index	1075	Semi-standard non-polar column	NIST
Kovats Retention Index	1630	Standard polar column	NIST

Table 2: Experimental physical and chemical properties of 2-propanoyloxyethyl propanoate.[\[1\]](#) [\[3\]](#)

Synthesis and Manufacturing

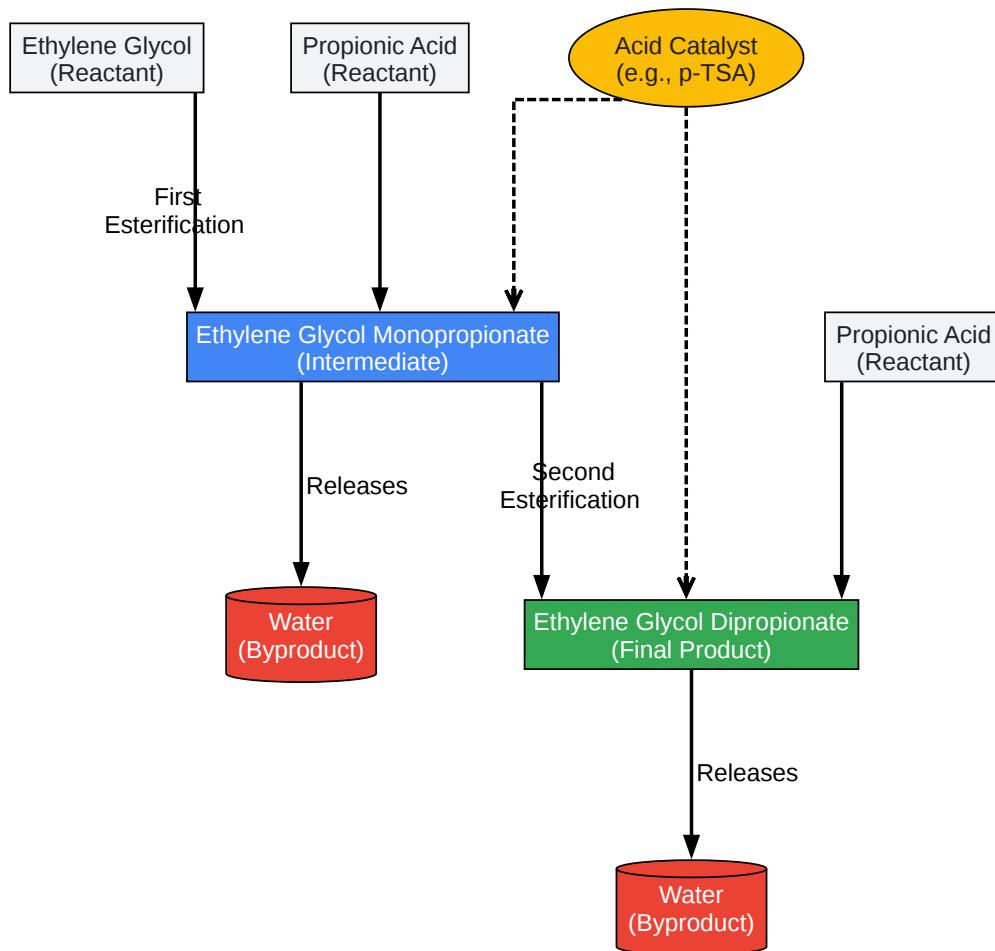
The primary method for synthesizing 2-propanoyloxyethyl propanoate is through the Fischer esterification of ethylene glycol with propionic acid. This reaction is typically acid-catalyzed and proceeds in two consecutive, reversible steps, first forming the monoester and then the diester.

General Reaction Scheme

- First Esterification: Ethylene Glycol + Propionic Acid \rightleftharpoons Ethylene Glycol Monopropionate + Water
- Second Esterification: Ethylene Glycol Monopropionate + Propionic Acid \rightleftharpoons Ethylene Glycol Dipropionate + Water

The overall reaction is: $\text{HOCH}_2\text{CH}_2\text{OH} + 2 \text{CH}_3\text{CH}_2\text{COOH} \rightleftharpoons \text{CH}_3\text{CH}_2\text{COOCH}_2\text{CH}_2\text{OOCCH}_2\text{CH}_3 + 2 \text{H}_2\text{O}$

The workflow diagram below illustrates this sequential reaction process.

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Caption: Workflow for the two-step synthesis of Ethylene Glycol Dipropionate.

Experimental Protocol: Esterification in Supercritical CO₂

This protocol is based on the methodology for the esterification of ethylene glycol with propionic acid, which can be adapted for targeted synthesis of the diester. The use of supercritical CO₂ can influence reaction equilibrium and product selectivity.[\[4\]](#)[\[5\]](#)

Materials:

- Ethylene glycol (≥99% purity)
- Propionic acid (≥99% purity)

- p-Toluene sulfonic acid (p-TSA) as a catalyst
- Supercritical grade carbon dioxide (CO₂)

Equipment:

- High-pressure reaction vessel with a variable volume view-cell
- High-performance liquid chromatography (HPLC) pump for CO₂ delivery
- Magnetic stirrer
- Temperature controller
- Gas chromatograph (GC) for sample analysis

Procedure:

- Charge the high-pressure reactor with precise molar quantities of ethylene glycol, propionic acid, and the p-TSA catalyst. A typical molar ratio might be 1:2:0.05 (glycol:acid:catalyst) to favor diester formation.
- Seal the reactor and purge with low-pressure CO₂ to remove air.
- Heat the vessel to the desired reaction temperature (e.g., 50.0 °C) while stirring.[\[4\]](#)
- Introduce supercritical CO₂ into the reactor using the HPLC pump until the target pressure is reached (e.g., above 9 MPa). Research has shown that at higher pressures, the yield and selectivity of the diester increase significantly.[\[4\]](#)[\[5\]](#)
- Maintain constant temperature and pressure throughout the reaction. The reaction consists of two consecutive reversible steps.[\[4\]](#)
- Collect liquid phase samples at regular intervals to monitor the reaction progress. The pressure can be maintained during sampling by adjusting the reactor volume.
- Continue the reaction until equilibrium is reached, as indicated by stable concentrations of reactants and products.

Analysis:

- Analyze the collected samples using gas chromatography (GC) to determine the concentrations of ethylene glycol, propionic acid, the monoester intermediate, and the diester product. This allows for the calculation of conversion rates and product selectivity.

Applications in Research and Drug Development

While direct applications as an active pharmaceutical ingredient (API) are not documented, 2-propanoyloxyethyl propanoate and related diesters are relevant to the pharmaceutical industry, primarily due to their physical properties.

Plasticizer for Medical Polymers

The primary use of 2-propanoyloxyethyl propanoate is as a plasticizer.[\[1\]](#)[\[6\]](#) In the context of drug development and healthcare, plasticizers are critical additives in polymers like polyvinyl chloride (PVC) to impart flexibility. PVC is widely used for medical devices, including:

- Intravenous (IV) bags and tubing[\[7\]](#)
- Blood bags and transfusion sets[\[7\]](#)
- Catheters and dialysis equipment[\[8\]](#)

The function of a plasticizer is to be incorporated into the polymer matrix, where it reduces the intermolecular forces between polymer chains, thereby increasing flexibility and durability.

However, a significant concern with plasticizers in medical devices is their potential to leach from the polymer into the contained fluids (e.g., blood, saline, drug solutions) and subsequently enter the patient's body.[\[8\]](#)[\[9\]](#) While much of the health-related research has focused on phthalate-based plasticizers like DEHP, the investigation of alternative, potentially safer plasticizers is an active area of research.[\[7\]](#)[\[10\]](#)

Potential as a Solvent or Excipient

The parent compound, ethylene glycol, is used in some pharmaceutical formulations as a solvent or excipient due to its ability to dissolve a range of substances.[\[11\]](#) Its derivatives, like diethylene glycol monoethyl ether (DEGME), are well-known solubilizers and penetration enhancers in topical drug delivery systems.[\[12\]](#) Given its ester structure, 2-propanoyloxyethyl

propanoate is more lipophilic than ethylene glycol, which could make it a candidate for use as a co-solvent in non-aqueous or emulsion-based formulations designed to deliver poorly water-soluble drugs. Further research would be required to establish its efficacy and safety profile for such applications.

Safety and Handling

2-Propanoyloxyethyl propanoate is a flammable liquid and requires appropriate handling and storage procedures.[13]

- General Hazards: It is a flammable liquid.[13] It is slightly soluble in water.[1][13] Direct contact should be avoided.[1][6]
- Reactivity: As an ester, it can react with acids to release heat, along with alcohols and acids. Strong oxidizing acids may cause a vigorous, exothermic reaction. It can also generate heat when interacting with caustic solutions. Mixing with alkali metals or hydrides can generate flammable hydrogen gas.[1][13]
- Fire Fighting: For small fires, dry chemical, CO₂, water spray, or regular foam is recommended. For large fires, water spray, fog, or regular foam should be used. Use of alcohol-resistant foam may be necessary for mixtures containing the substance.[1][13]
- Spill Response: In case of a spill, all ignition sources must be eliminated. The area should be isolated. Spilled material should be absorbed with dry earth, sand, or other non-combustible material and transferred to containers using non-sparking tools.[1][13]

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